

# Application Note: Oral Gavage Protocol for JNJ-10191584 in Rodent Studies

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation and oral gavage administration of JNJ-10191584 (also known as VUF6002) to rodents for preclinical research. JNJ-10191584 is an orally active, selective histamine H4 receptor antagonist.[1][2][3] This protocol is designed to ensure accurate dosing, minimize animal stress, and maintain experimental reproducibility.

## **Quantitative Data Summary**

The following tables provide recommended dosing parameters and a sample formulation for JNJ-10191584 based on publicly available data. Doses should be optimized based on the specific experimental model and objectives.

Table 1: Recommended Dosing Parameters for Rodents



Parameter	Mouse	Rat	Reference
Dose Range	6 mg/kg	10 - 100 mg/kg	[4][5]
Dosing Vehicle	10% DMSO in 90% Corn Oil	10% DMSO in 90% Corn Oil	[1]
Maximum Volume	10 mL/kg	10 mL/kg	General Practice
Frequency	As per study design (e.g., once daily)	Twice daily (b.i.d.)	[5]
Gavage Needle	20-22 gauge, 1-1.5 inch, ball-tipped	16-18 gauge, 2-3 inch, ball-tipped	General Practice

Table 2: Example Dosing Solution Calculation for a 25g Mouse at 10 mg/kg

Parameter	Value	Calculation
Animal Weight	25 g	-
Dose	10 mg/kg	-
Total Drug Needed per Animal	0.25 mg	(10 mg/kg) * (0.025 kg)
Dosing Concentration	1 mg/mL	Assuming a 10 mL/kg dosing volume
Volume to Administer	250 μL	(0.25 mg) / (1 mg/mL)
Vehicle Component 1 (DMSO)	10%	-
Vehicle Component 2 (Corn Oil)	90%	-

## **Experimental Protocol**

This protocol details the steps for preparing and administering JNJ-10191584 via oral gavage.

### 2.1 Materials and Equipment

JNJ-10191584 (maleate salt or free base)[4]



- Dimethyl sulfoxide (DMSO), cell culture grade
- Corn oil
- Appropriate rodent species (e.g., C57BL/6 mice, Wistar rats[5])
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator
- Analytical balance
- Calibrated pipettes and sterile tips
- Animal scale
- Appropriately sized, ball-tipped oral gavage needles
- 1 mL syringes
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses
- 2.2 Dosing Solution Preparation (Vehicle: 10% DMSO in Corn Oil)

This formulation is based on supplier data indicating a solubility of  $\geq 5$  mg/mL.[1]

- Prepare Vehicle: In a sterile container, combine 1 part DMSO with 9 parts corn oil (e.g., 1 mL
   DMSO + 9 mL corn oil for 10 mL of vehicle). Vortex thoroughly to create a uniform solution.
- Weigh Compound: Accurately weigh the required amount of JNJ-10191584 powder based on the desired final concentration and volume.
- Initial Solubilization: Add the weighed JNJ-10191584 to a sterile vial. Add the required volume of DMSO (10% of the final volume) to the vial. Vortex or gently heat and/or sonicate to aid dissolution.[1] JNJ-10191584 is reported to be soluble up to 50 mM in DMSO.[3]
- Add Co-solvent: Once the compound is fully dissolved in DMSO, add the corn oil (90% of the final volume) to the vial.



• Final Mixing: Vortex the solution extensively to ensure a homogenous suspension or solution. It is recommended to prepare the formulation fresh on the day of use.[1]

### 2.3 Animal Preparation and Handling

- Acclimatization: Allow animals to acclimate to the facility for a minimum of 3-7 days before
  the start of the experiment.
- Fasting (Optional): Depending on the study, a brief fasting period (e.g., 2-4 hours) may be required to ensure consistent gastric emptying and absorption. Provide water ad libitum.
- Weighing: Weigh each animal immediately before dosing to calculate the precise volume to be administered.
- Handling and Restraint: Gently but firmly restrain the animal. For a mouse, this can be done
  by scruffing the neck and back to immobilize the head and prevent biting. Ensure the
  animal's body is held to prevent movement. The head and body should form a straight line to
  facilitate passage of the gavage needle.

### 2.4 Oral Gavage Procedure

- Fill Syringe: Draw the calculated volume of the JNJ-10191584 dosing solution into a 1 mL syringe fitted with the correct size ball-tipped gavage needle. Expel any air bubbles.
- Insert Needle: Gently insert the gavage needle into the animal's mouth, just off-center. Guide the needle along the roof of the mouth towards the esophagus.
- Advance Needle: The needle should pass into the esophagus with minimal resistance. If
  resistance is felt, or if the animal begins to struggle excessively, withdraw the needle
  immediately and restart. DO NOT force the needle, as this can cause tracheal perforation or
  esophageal injury.
- Administer Dose: Once the needle is correctly positioned in the esophagus (the tip will be approximately at the level of the last rib), depress the syringe plunger slowly and steadily to deliver the full volume.
- Withdraw Needle: Smoothly withdraw the needle in the same angle it was inserted.



• Post-Procedure Monitoring: Return the animal to its home cage and monitor it for at least 15-30 minutes for any signs of distress, such as difficulty breathing, choking, or lethargy.

## **Experimental Workflow Diagram**

The following diagram illustrates the key steps of the oral gavage protocol.



# **Preparation Phase** Calculate Dose & Prepare Dosing Sheet Procedure Phase Prepare Vehicle Weigh JNJ-10191584 (≥3 days) (10% DMSO / 90% Corn Oil) Prepare Dosing Solution Weigh Animal (Vortex/Sonicate) (Day of Dosing) Use Freshly Prepared Solution Perform Oral Gavage Post-Dosing Phase (15-30 min)

#### Workflow for Oral Gavage of JNJ-10191584

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Caption: Experimental workflow for JNJ-10191584 oral gavage in rodents.



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